

Environmental Fate of Tridecyl Acrylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tridecyl acrylate*

Cat. No.: *B1594421*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate of **tridecyl acrylate**. Due to the limited availability of experimental data for **tridecyl acrylate**, this report incorporates data from structurally similar long-chain alkyl acrylates, such as isodecyl acrylate and lauryl acrylate, as well as predictions from well-established Quantitative Structure-Activity Relationship (QSAR) models. This approach provides a robust assessment of the likely environmental behavior of **tridecyl acrylate**.

Physical and Chemical Properties

A substance's physical and chemical properties are fundamental to understanding its environmental distribution and persistence. The table below summarizes key properties for **tridecyl acrylate**.

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ O ₂	--INVALID-LINK--
Molecular Weight	254.41 g/mol	--INVALID-LINK--
Appearance	Clear liquid	--INVALID-LINK--
Water Solubility	0.043 mg/L at 25°C (estimated)	EPI Suite™
Vapor Pressure	0.000196 mmHg at 25°C (estimated)	EPI Suite™
Log K _{ow} (Octanol-Water Partition Coefficient)	6.78 (estimated)	EPI Suite™

Environmental Fate and Transport

The environmental fate of **tridecyl acrylate** is governed by a combination of biotic and abiotic degradation processes, as well as its potential for bioaccumulation and mobility in various environmental compartments.

Biodegradation

While specific experimental biodegradation data for **tridecyl acrylate** is not readily available, long-chain acrylates are generally expected to be biodegradable.

Surrogate Data and QSAR Predictions:

- Isodecyl acrylate, a structurally similar long-chain acrylate, is considered to be readily biodegradable.[\[1\]](#)
- Lauryl acrylate is also classified as readily biodegradable.[\[2\]](#)
- QSAR models provide further insight into the probable biodegradation of **tridecyl acrylate**.

Parameter	Predicted Value	Model
Aerobic Biodegradation Half-Life in Water	Weeks	BIOWIN (EPI Suite™)
Aerobic Biodegradation Half-Life in Soil	Weeks to Months	BIOWIN (EPI Suite™)
Ready Biodegradability Prediction	Does not biodegrade fast	BIOWIN (EPI Suite™)

It is important to note that while the ultimate biodegradation of **tridecyl acrylate** is expected, it may not meet the stringent criteria for "ready biodegradability" within a 28-day window, which is common for larger, less water-soluble molecules. The initial step in biodegradation is likely the enzymatic hydrolysis of the ester bond to form tridecyl alcohol and acrylic acid, which are then further degraded.^[3]

Abiotic Degradation

Abiotic degradation processes, primarily hydrolysis and photolysis, can also contribute to the transformation of **tridecyl acrylate** in the environment.

Hydrolysis:

The ester linkage in **tridecyl acrylate** is susceptible to hydrolysis, particularly under alkaline conditions.

- Isodecyl acrylate was found to be hydrolytically unstable at pH 9.^[1]
- QSAR predictions for **tridecyl acrylate** suggest that hydrolysis will be a significant degradation pathway.

Parameter	Predicted Value	Model
Hydrolysis Half-Life at pH 7	180 days	HYDROWIN (EPI Suite™)
Hydrolysis Half-Life at pH 8	18 days	HYDROWIN (EPI Suite™)

Photolysis:

Direct photolysis of **tridecyl acrylate** in the atmosphere is expected to be a relevant degradation pathway. The reaction with photochemically produced hydroxyl radicals is predicted to be rapid.

Parameter	Predicted Value	Model
Atmospheric Oxidation Half-Life	0.236 Days (12-hr day; 1.5E6 OH/cm ³)	AOPWIN (EPI Suite™)

Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment. The high octanol-water partition coefficient (Log K_{ow}) of **tridecyl acrylate** suggests a potential for bioaccumulation.

Surrogate Data and QSAR Predictions:

- For lauryl acrylate, a calculated bioconcentration factor (BCF) of 217.4 suggests it does not significantly accumulate in organisms.[2]
- QSAR models provide predictions for **tridecyl acrylate**'s bioaccumulation potential.

Parameter	Predicted Value	Model
Bioconcentration Factor (BCF)	1,072 L/kg	BCFBAF (EPI Suite™)
Log BCF	3.03	BCFBAF (EPI Suite™)

While the predicted BCF is above the threshold for concern in some regulatory frameworks (e.g., >1000), it is important to consider that factors such as metabolism within the organism can reduce the actual bioaccumulation potential.

Mobility

The mobility of a chemical in soil and sediment is influenced by its tendency to adsorb to organic matter and soil particles.

QSAR Predictions:

The soil adsorption coefficient (K_{oc}) is a key parameter for assessing mobility.

Parameter	Predicted Value	Model
Soil Adsorption Coefficient (K_{oc})	19,300 L/kg	KOCWIN (EPI Suite™)
Log K_{oc}	4.29	KOCWIN (EPI Suite™)

The high predicted K_{oc} value indicates that **tridecyl acrylate** is expected to have low to no mobility in soil and will tend to partition to sediment in aquatic environments.

Experimental Protocols

Detailed experimental protocols are crucial for generating reliable environmental fate data. The following sections outline the methodologies for key experiments based on OECD guidelines.

Biodegradation: OECD 301D (Ready Biodegradability: Closed Bottle Test)

Objective: To assess the ready biodegradability of **tridecyl acrylate** in an aerobic aqueous medium.

Methodology:

- **Test System:** A series of sealed glass bottles containing a defined mineral medium, the test substance (**tridecyl acrylate**), and a microbial inoculum (typically from a wastewater treatment plant).
- **Test Concentration:** A low concentration of the test substance is used, typically 2-10 mg/L.
- **Incubation:** The bottles are incubated in the dark at a constant temperature (e.g., 20°C) for 28 days.
- **Measurement:** The depletion of dissolved oxygen in the bottles is measured at regular intervals and compared to control bottles containing only the inoculum. The amount of

oxygen consumed is used to calculate the percentage of biodegradation.

- Pass Level: A substance is considered readily biodegradable if it reaches 60% of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.

Abiotic Degradation: OECD 111 (Hydrolysis as a Function of pH)

Objective: To determine the rate of abiotic hydrolysis of **tridecyl acrylate** in aqueous solutions at different pH values.

Methodology:

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- Test Substance Addition: A known concentration of **tridecyl acrylate** is added to each buffer solution.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test, or a more environmentally relevant temperature for a definitive test).
- Sampling and Analysis: Aliquots are taken at specific time intervals and analyzed for the concentration of the parent compound (**tridecyl acrylate**) and any major hydrolysis products using a suitable analytical method (e.g., HPLC or GC-MS).
- Data Analysis: The rate of hydrolysis is determined by plotting the concentration of the test substance against time. The hydrolysis half-life (DT50) is then calculated for each pH.

Mobility: OECD 106 (Adsorption – Desorption Using a Batch Equilibrium Method)

Objective: To determine the soil adsorption coefficient (K_{oc}) of **tridecyl acrylate**.

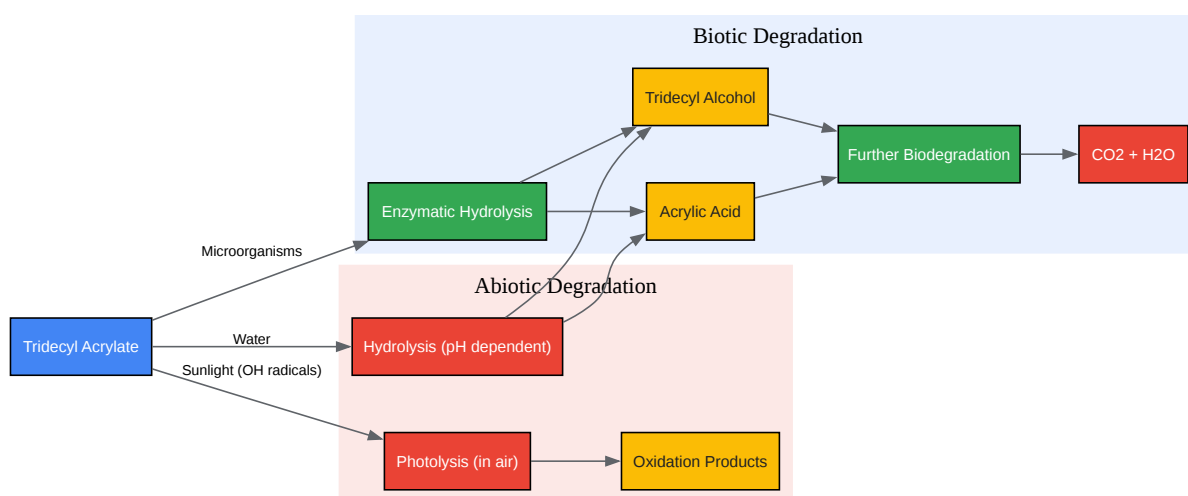
Methodology:

- Soil Selection: A set of well-characterized soils with varying organic carbon content, pH, and texture are used.

- Test Solution Preparation: Solutions of **tridecyl acrylate** in a suitable solvent (e.g., 0.01 M CaCl_2) are prepared at several concentrations.
- Equilibration: A known mass of soil is mixed with a known volume of the test solution in a centrifuge tube. The tubes are then agitated for a sufficient time to reach equilibrium.
- Separation and Analysis: The soil and aqueous phases are separated by centrifugation. The concentration of **tridecyl acrylate** in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations.
- Data Analysis: The adsorption isotherm is plotted, and the soil-water partition coefficient (K_d) is determined for each soil. The K_{oc} is then calculated by normalizing the K_d value to the organic carbon content of the soil.

Environmental Degradation Pathway

The following diagram illustrates the potential environmental degradation pathways for **tridecyl acrylate**, including both biotic and abiotic routes.



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Caption: Environmental degradation pathways of **tridecyl acrylate**.

Conclusion

Based on data from surrogate long-chain acrylates and QSAR predictions, **tridecyl acrylate** is expected to undergo degradation in the environment through both biotic and abiotic pathways. While it may not be readily biodegradable, it is likely to be ultimately biodegradable. The primary degradation pathway is anticipated to be the hydrolysis of the ester bond, forming tridecyl alcohol and acrylic acid, which are subsequently mineralized. **Tridecyl acrylate** has a high potential for adsorption to soil and sediment, limiting its mobility. Its potential for bioaccumulation is uncertain, with some models indicating a BCF of concern, while data from a similar compound suggests lower bioaccumulation. Experimental testing following standardized protocols is recommended to definitively determine the environmental fate of **tridecyl acrylate**.

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- To cite this document: BenchChem. [Environmental Fate of Tridecyl Acrylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594421#environmental-fate-of-tridecyl-acrylate>]

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